

"3,4-Dichloro-3',5'-dimethoxybenzophenone"

IUPAC name and synonyms

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Compound of Interest

Compound Name: 3,4-Dichloro-3',5'-
dimethoxybenzophenone

Cat. No.: B1359025

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An in-depth guide to **3,4-Dichloro-3',5'-dimethoxybenzophenone** and its structural analogs for researchers, scientists, and drug development professionals.

3,4-Dichloro-3',5'-dimethoxybenzophenone

The compound "**3,4-Dichloro-3',5'-dimethoxybenzophenone**" specifies a benzophenone core with two chlorine substituents on one phenyl ring and two methoxy substituents on the other. Based on IUPAC nomenclature, the phenyl ring with the higher number of substituents or the principal functional group is typically considered the core. In this case, both rings are attached to the ketone, and the numbering of each ring starts from the point of attachment to the carbonyl group.

IUPAC Name: (3,4-dichlorophenyl)(3,5-dimethoxyphenyl)methanone

Synonyms:

- **3,4-Dichloro-3',5'-dimethoxybenzophenone**

As of late 2025, this specific compound is not widely documented in major chemical databases, suggesting it may be a novel or less-studied compound. Researchers interested in this molecule may need to rely on custom synthesis. The following sections provide detailed information on structurally related and commercially available analogs, which can serve as a reference for synthetic strategies, potential properties, and experimental protocols.

Structural Analogs

Due to the limited public data on **3,4-Dichloro-3',5'-dimethoxybenzophenone**, this guide details the properties and synthesis of several close structural analogs. These compounds share the benzophenone core with varying chlorination and methoxylation patterns, providing valuable comparative data.

Dichloro-dimethoxy Benzophenone Analogs

Table 1: Chemical and Physical Properties of Dichloro-dimethoxy Benzophenone Analogs

Property	3,5-dichloro-3',4'-dimethoxybenzophenone
IUPAC Name	(3,5-Dichlorophenyl)(3,4-dimethoxyphenyl)methanone
Synonyms	Methanone, (3,5-dichlorophenyl)(3,4-dimethoxyphenyl)-
CAS Number	116412-97-6
Molecular Formula	C ₁₅ H ₁₂ Cl ₂ O ₃
Molecular Weight	311.16 g/mol

Chloro-dimethoxy Benzophenone Analogs

Table 2: Chemical and Physical Properties of Chloro-dimethoxy Benzophenone Analogs

Property	4-Chloro-3',4'-dimethoxybenzophenone	3-Chloro-3',4'-dimethoxybenzophenone
IUPAC Name	(4-chlorophenyl)(3,4-dimethoxyphenyl)methanone	(3-chlorophenyl)(3,4-dimethoxyphenyl)methanone
Synonyms	Dimethoxy-4'-chloro-benzophenone	N/A
CAS Number	116412-83-0[1][2][3][4]	116412-84-1[5]
Molecular Formula	C15H13ClO3[1][3][4]	C15H13ClO3[5]
Molecular Weight	276.71 g/mol [1][4][5]	276.71 g/mol [5]
Purity	min 98%[3]	N/A
Appearance	Pale Green[1]	N/A
Storage Temperature	2-8°C[1]	N/A

Dimethoxy Benzophenone Analogs

Table 3: Chemical and Physical Properties of Dimethoxy Benzophenone Analogs

Property	3,4-Dimethoxybenzophenone	4,4'-Dimethoxybenzophenone
IUPAC Name	(3,4-dimethoxyphenyl)-phenylmethanone[6]	bis(4-methoxyphenyl)methanone[7][8]
Synonyms	(3,4-Dimethoxyphenyl)phenylmethanone[9], 4-Benzoylcatechol dimethyl ether[6]	p,p'-Dimethoxybenzophenone, Di-p-anisyl ketone[7][10]
CAS Number	4038-14-6[6][9]	90-96-0[7][10]
Molecular Formula	C ₁₅ H ₁₄ O ₃ [6][9]	C ₁₅ H ₁₄ O ₃ [7][10]
Molecular Weight	242.27 g/mol [6][9]	242.27 g/mol [7]
Purity	≥ 99% (HPLC)[9]	97% - 99.50%min[11]
Appearance	White to off-white powder[9]	white powder crystallization
Melting Point	52-57 °C[9]	141-145 °C[11]
Storage Conditions	0-8 °C[9]	Ambient temperatures

Experimental Protocols

Synthesis of 4'-Chloro-3,4-dimethoxybenzophenone

A patented method describes the synthesis of 4'-Chloro-3,4-dimethoxybenzophenone via a Friedel-Crafts acylation reaction.[12]

Materials:

- p-chlorobenzoyl chloride (5.25 g, 0.03 mol)
- Veratrole (4.56 g, 0.033 mol)
- Anhydrous FeCl₃ (16 mg, 0.33 mol%)
- Graphite (250 mg)

- 1,1,2-Trichloroethane (TCE)
- Saturated NaHCO₃ solution
- 15% Ethyl acetate/heptane

Procedure:

- A slurry of p-chlorobenzoyl chloride, veratrole, anhydrous FeCl₃, and graphite in TCE is prepared.
- The mixture is heated at reflux temperature for 3 hours.
- After cooling to room temperature, the reaction mixture is filtered.
- The filtrate is washed with a saturated NaHCO₃ solution.
- The solvent is removed in vacuo to yield an oil residue.
- The residue is triturated with 15% ethyl acetate/heptane to give the final product as a white solid.

Yield: 7.0 g (84.3%) Melting Point: 110-112°C

Reduction of 4,4'-Dimethoxybenzophenone

A procedure for the reduction of 4,4'-dimethoxybenzophenone to the corresponding alcohol is described in the context of a patent.[\[13\]](#)

Materials:

- 4,4'-dimethoxybenzophenone (4.84 g)
- Sodium borohydride (1.03 g)[\[13\]](#)
- Ethanol (80 ml)
- Water

- Ethyl acetate
- Saturated brine
- Anhydrous sodium sulfate

Procedure:

- To a solution of 4,4'-dimethoxybenzophenone in ethanol, add sodium borohydride.
- Stir the reaction mixture for 7 hours at room temperature.
- Add water and continue stirring for another 30 minutes.
- Concentrate the solution to approximately 20 ml.
- Perform an extraction with ethyl acetate (3 x 50 ml).
- Wash the combined organic layers with saturated brine.
- Dry the organic phase over anhydrous sodium sulfate.
- Distill off the solvent under reduced pressure to obtain the target alcohol.

Yield: 4.84 g (99%)

Visualizations

Logical Workflow for Synthesis of 4'-Chloro-3,4-dimethoxybenzophenone

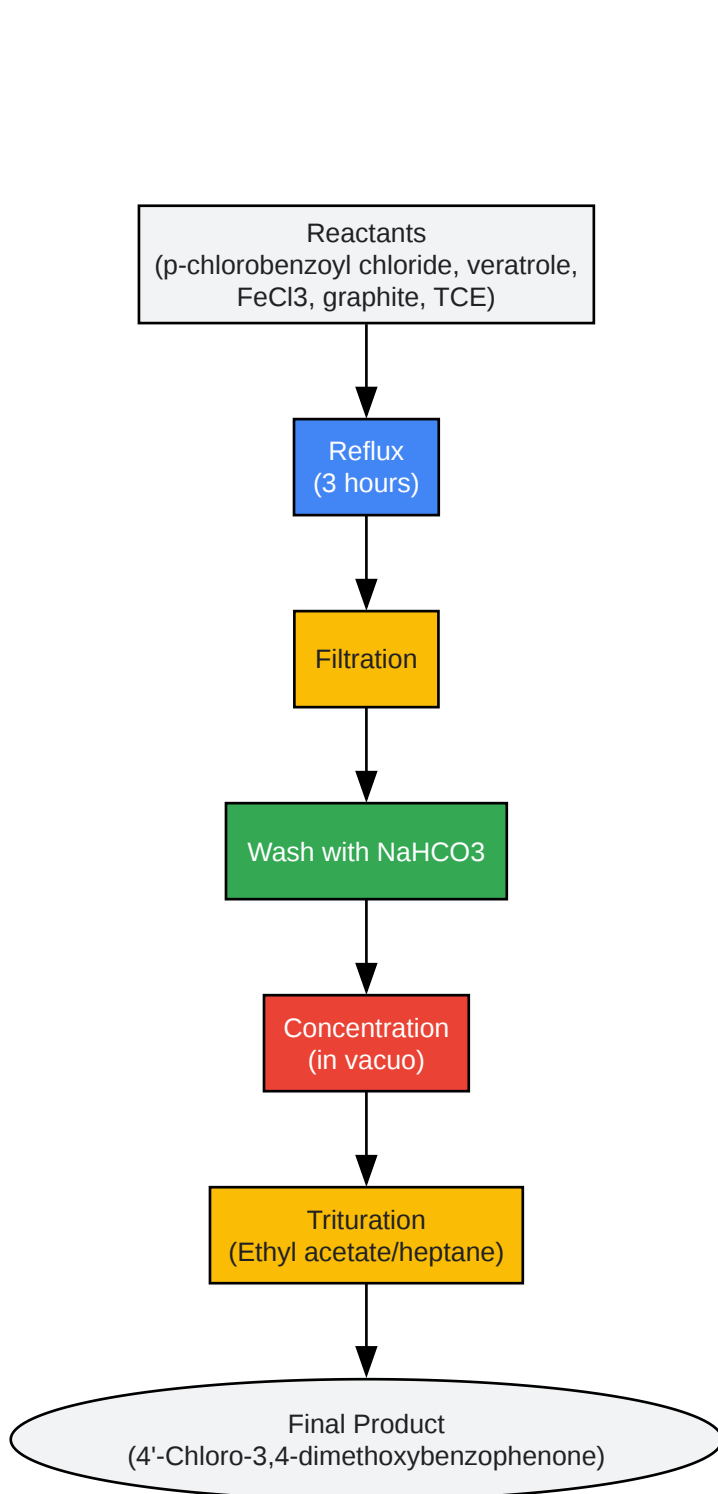


Figure 1: Synthesis Workflow

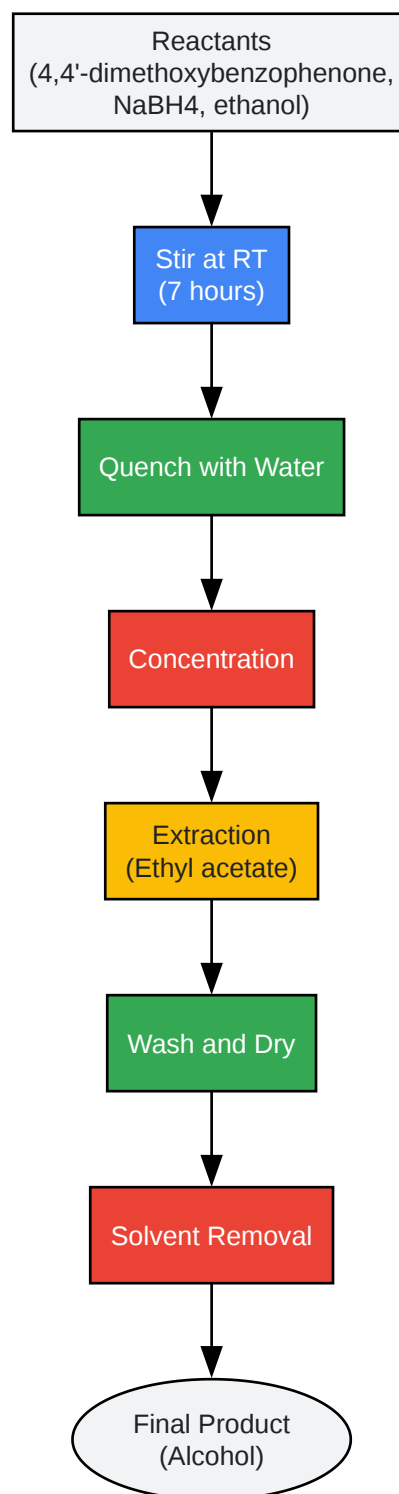


Figure 2: Reduction Workflow

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